

Essential Safety and Logistical Information for Handling Disperse Red 153

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Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **Disperse Red 153** (CAS No. 78564-87-1). The following procedures are based on general best practices for handling azo dyes and available data for similar compounds, as a specific Safety Data Sheet (SDS) for **Disperse Red 153** could not be definitively located. Users should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

Personal Protective Equipment (PPE)

When handling **Disperse Red 153**, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE.

Area of Protection	Required PPE	Specifications and Best Practices
Respiratory Protection	NIOSH-approved respirator	For operations that may generate dust or aerosols, a respirator with a particulate filter (e.g., N95, P100) is recommended. Ensure proper fit testing and adherence to your institution's respiratory protection program.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Goggles are required when there is a risk of splashing. A face shield may be necessary for larger quantities or when significant aerosolization is possible.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are generally recommended for handling dyes. Always inspect gloves for tears or punctures before use. Change gloves frequently, especially if contaminated.
Body Protection	Laboratory coat or chemical-resistant apron	A fully buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Foot Protection	Closed-toe shoes	Shoes should fully cover the feet. Perforated shoes or sandals are not permitted in the laboratory.

Health Hazard Summary

Disperse Red 153 is an azo dye. While specific toxicological data for this compound is limited, azo dyes as a class may present certain health risks.

Exposure Route	Potential Health Effects	First Aid Measures
Inhalation	May cause respiratory tract irritation.	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	May cause skin irritation or allergic skin reactions. ^[1]	Immediately wash the affected area with plenty of soap and water. ^[1] Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	May cause eye irritation.	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention if irritation persists.
Ingestion	May be harmful if swallowed.	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to ensure safety.

Preparation:

- Designated Area: All work with **Disperse Red 153** should be conducted in a designated area, such as a chemical fume hood, to control the release of dust and vapors.

- **Gather Materials:** Ensure all necessary PPE, handling equipment (spatulas, weigh boats, etc.), and waste containers are readily available before starting work.
- **Review Procedures:** Familiarize yourself with the entire experimental protocol before handling the compound.

Handling:

- **Don PPE:** Put on all required personal protective equipment as outlined in the table above.
- **Dispensing:** Carefully weigh and dispense the powdered dye in a fume hood to minimize dust generation. Use tools and techniques that avoid creating airborne particles.
- **Solution Preparation:** When preparing solutions, add the solid dye to the solvent slowly to prevent splashing. Ensure adequate ventilation.
- **Avoid Contamination:** Keep containers of **Disperse Red 153** tightly closed when not in use.
[\[2\]](#)

Post-Handling:

- **Decontamination:** Clean all work surfaces and equipment thoroughly after use.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

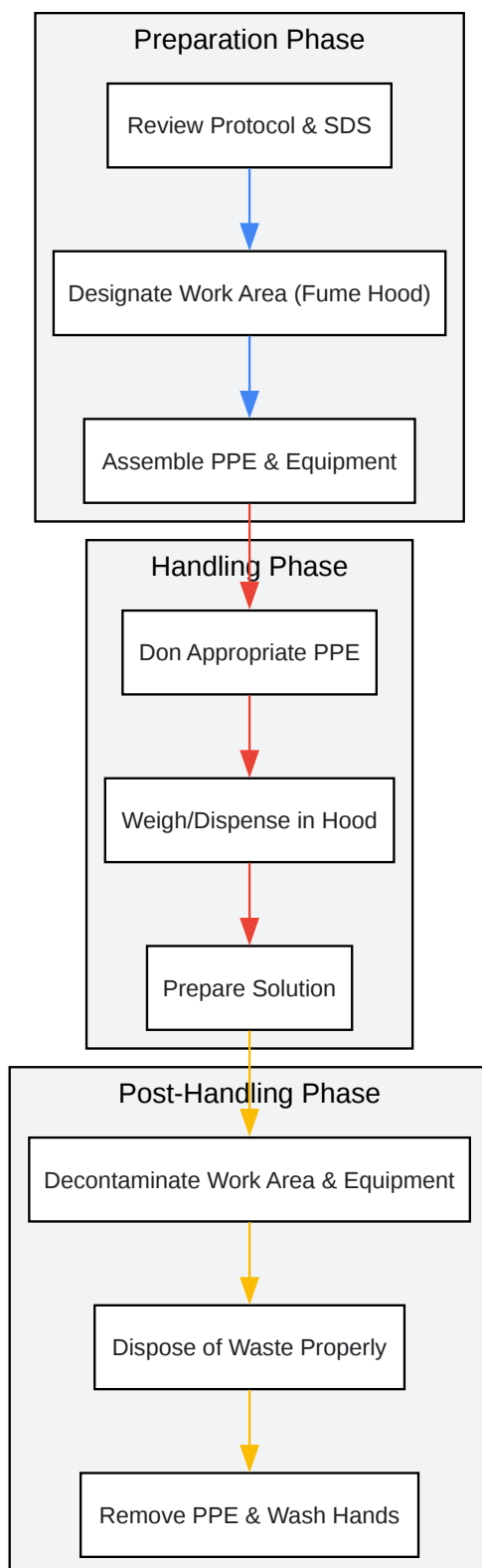
Disposal Plan

Proper disposal of **Disperse Red 153** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused/Expired Disperse Red 153	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., weigh boats, pipette tips)	Collect in a designated, labeled hazardous waste container.
Contaminated PPE (e.g., gloves, apron)	Place in a designated hazardous waste container. Do not dispose of in regular trash.
Aqueous Waste Solutions	Collect in a labeled, sealed, and appropriate hazardous waste container. Do not mix with other incompatible waste streams.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **Disperse Red 153**.



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Caption: Workflow for Safe Handling of **Disperse Red 153**.

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References

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